

Proper Disposal Procedures for Disodium Succinate

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Compound of Interest

Compound Name: Disodium succinate

Cat. No.: B3047504

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This document provides essential safety and logistical information for the proper disposal of **disodium succinate**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and environmental compliance.

Hazard Assessment and Regulatory Overview

Disodium succinate is not classified as a hazardous waste by the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1] However, some safety data sheets (SDS) classify it as a skin, eye, and respiratory irritant.[2][3][4] Therefore, laboratory personnel should treat all chemical waste as potentially hazardous until a formal determination is made by the institution's Environmental Health and Safety (EHS) office.[5] Chemical waste generators are required to consult local, regional, and national regulations to ensure complete and accurate classification and disposal.

Personal Protective Equipment (PPE)

Before handling **disodium succinate** waste, ensure the following PPE is worn:

- **Eye/Face Protection:** Wear tightly fitting safety goggles or glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- **Skin Protection:** Use chemically resistant gloves (e.g., Nitrile rubber with a minimum thickness of 0.11 mm).

- Respiratory Protection: If dust formation is likely, use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask or a higher-level respirator for significant exposures.

Quantitative Safety and Environmental Data

The following table summarizes key quantitative data for **disodium succinate**. This information is critical for assessing risk and making informed disposal decisions.

Parameter	Value	Source(s)
Mammalian Toxicity		
Oral LD50 (Rat)	> 2000 mg/kg	
Dermal LD50 (Rabbit)	5369.292 mg/kg bw	
Aquatic Toxicity		
Toxicity to Fish (LC50, 96h)	> 100 mg/L	
Toxicity to Daphnia (EC50, 48h)	> 1000 mg/L	
Toxicity to Algae (EC50, 72h)	> 1000 mg/L	
Physical/Chemical Properties		
Water Solubility (at 25°C)	350 g/L	
General Disposal Guidelines		
pH Range for Sewer Disposal (General Guideline)	5.5 - 10.5	

Step-by-Step Disposal Protocols

Disposal procedures depend on the form of the waste: solid, aqueous solution, or contaminated materials. Under no circumstances should hazardous chemicals be disposed of via evaporation or poured down the drain without explicit EHS approval.

Protocol for Solid Disodium Succinate Waste

- **Collection:** Collect all solid **disodium succinate** waste, including surplus or non-recyclable material, in a dedicated waste container.
- **Containerization:** Use a container that is chemically compatible, free from damage, and has a secure, leak-proof closure. The original product container is often a suitable choice. Do not use foodstuff containers.
- **Labeling:** Clearly label the container with "WASTE: **Disodium Succinate**" and include the chemical formula ($C_4H_4Na_2O_4$). Ensure the label is accurate and legible.
- **Storage:** Store the sealed container in a designated Satellite Accumulation Area (SAA) at or near the point of generation. The SAA must be inspected weekly for leaks. Store acids and bases separately, and keep oxidizing agents away from organic compounds.
- **Disposal:** Contact your institution's EHS office for waste pickup. Follow their specific procedures for scheduling and collection.

Protocol for Aqueous Solutions of Disodium Succinate

While some general guidelines permit sewer disposal for non-hazardous, dilute aqueous solutions with a neutral pH, the most prudent and compliant approach is to manage it as chemical waste.

- **Evaluation:** Do not dispose of solutions down the drain unless your institution's EHS office has explicitly confirmed that the concentration and pH are safe for your local wastewater treatment system.
- **Collection & Storage:** If not approved for drain disposal, collect the aqueous waste in a sealed, properly labeled container within your SAA.
- **Disposal:** Arrange for pickup by your EHS office along with other chemical waste.

Protocol for Spill Cleanup and Contaminated Materials

- **Containment:** In case of a spill, prevent further spread.
- **Cleanup:** Sweep up solid material, taking care to avoid dust formation. Use absorbent, non-reactive materials for liquids.

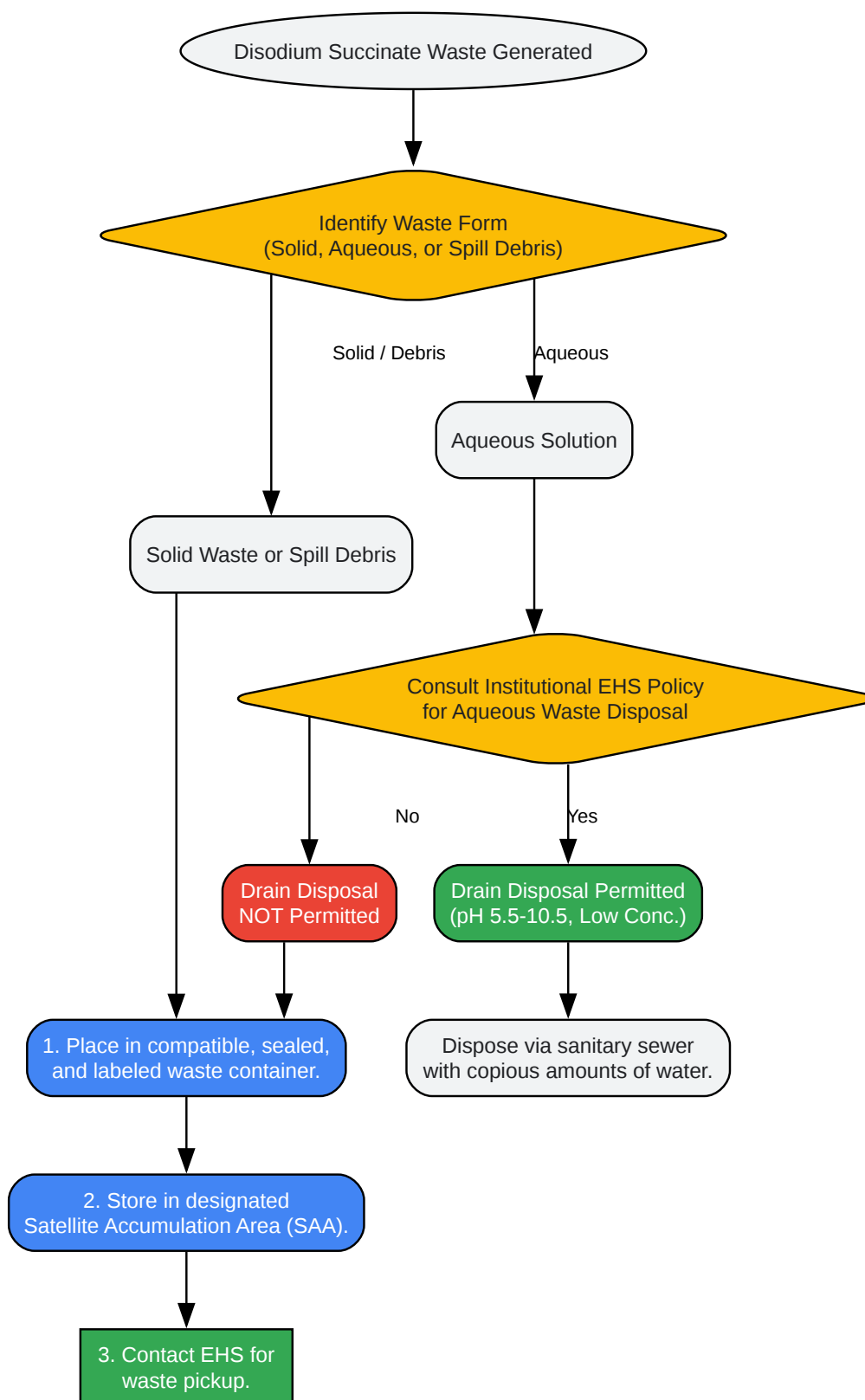
- Collection: Place all contaminated materials (absorbents, PPE, etc.) into a suitable, sealed container for disposal.
- Disposal: Label the container as "WASTE: **Disodium Succinate** Spill Debris" and manage it through your EHS office's hazardous waste program.

Protocol for Empty Containers

- Decontamination: A container that held **disodium succinate** should be triple-rinsed with a suitable solvent (such as water) to remove all residue.
- Defacing: Completely remove or deface all chemical labels from the empty container.
- Disposal: Once triple-rinsed and with labels removed, the container can typically be disposed of as regular trash. Remove the cap before disposal.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **disodium succinate** waste in a laboratory setting.



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References

- 1. benchchem.com [benchchem.com]
- 2. fishersci.com [fishersci.com]
- 3. aurochemicals.com [aurochemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. vumc.org [vumc.org]
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